

A Technical Guide to the Solubility of Solvent Yellow 21 in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Yellow 21

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Solvent Yellow 21** (C.I. 18690; CAS No. 5601-29-6) in various organic solvents.^[1] The information contained herein is intended to assist researchers, scientists, and professionals in drug development in understanding the dissolution characteristics of this metal complex dye for its application in formulations, coatings, and other advanced materials.^[2]

Solvent Yellow 21 is a metal complex dye that presents as a deep yellow powder.^{[3][4][5]} It is known for its excellent solubility in a wide range of organic solvents and good compatibility with numerous synthetic and natural resins.^{[2][3]} While it is only slightly soluble in water, its affinity for organic media makes it a versatile colorant in various industrial applications.^{[6][4][5]}

Quantitative Solubility Data

The solubility of **Solvent Yellow 21** has been quantified in several common organic solvents. The following table summarizes the available data, providing a clear comparison of its solubility profile. The data is presented in grams per liter (g/L).

Organic Solvent	Solubility (g/L)
Methyl Ethyl Ketone (MEK)	500[1][2]
2-Ethoxyethanol	500[1][2][7]
Diacetone Alcohol	500[8]
Ethyl Acetate	400[1][2][7]
Toluene	400[6][1][2][7]
Methyl Ethyl Ketone	400[8]
1-Methoxy-2-propanol	300[6][1][2][7]
Butyl Cellosolve	250[8]
Ethanol	100[6][1][2][7]
n-Propanol	100[1][2][7]
Acetone	50[8]
N,N-Dimethylformamide (DMF)	837[6]

Note: The solubility for MEK is listed with two different values from different sources. It is advisable to verify the solubility for a specific application.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye such as **Solvent Yellow 21** in an organic solvent. This method is based on the principle of equilibrium solubility.

Materials:

- **Solvent Yellow 21** powder
- Selected organic solvent(s)
- Analytical balance

- Volumetric flasks
- Test tubes or vials
- Mechanical shaker or magnetic stirrer
- Temperature-controlled environment (e.g., water bath or incubator)
- Centrifuge
- Spectrophotometer (optional, for concentration measurement)
- Burette and other standard laboratory glassware

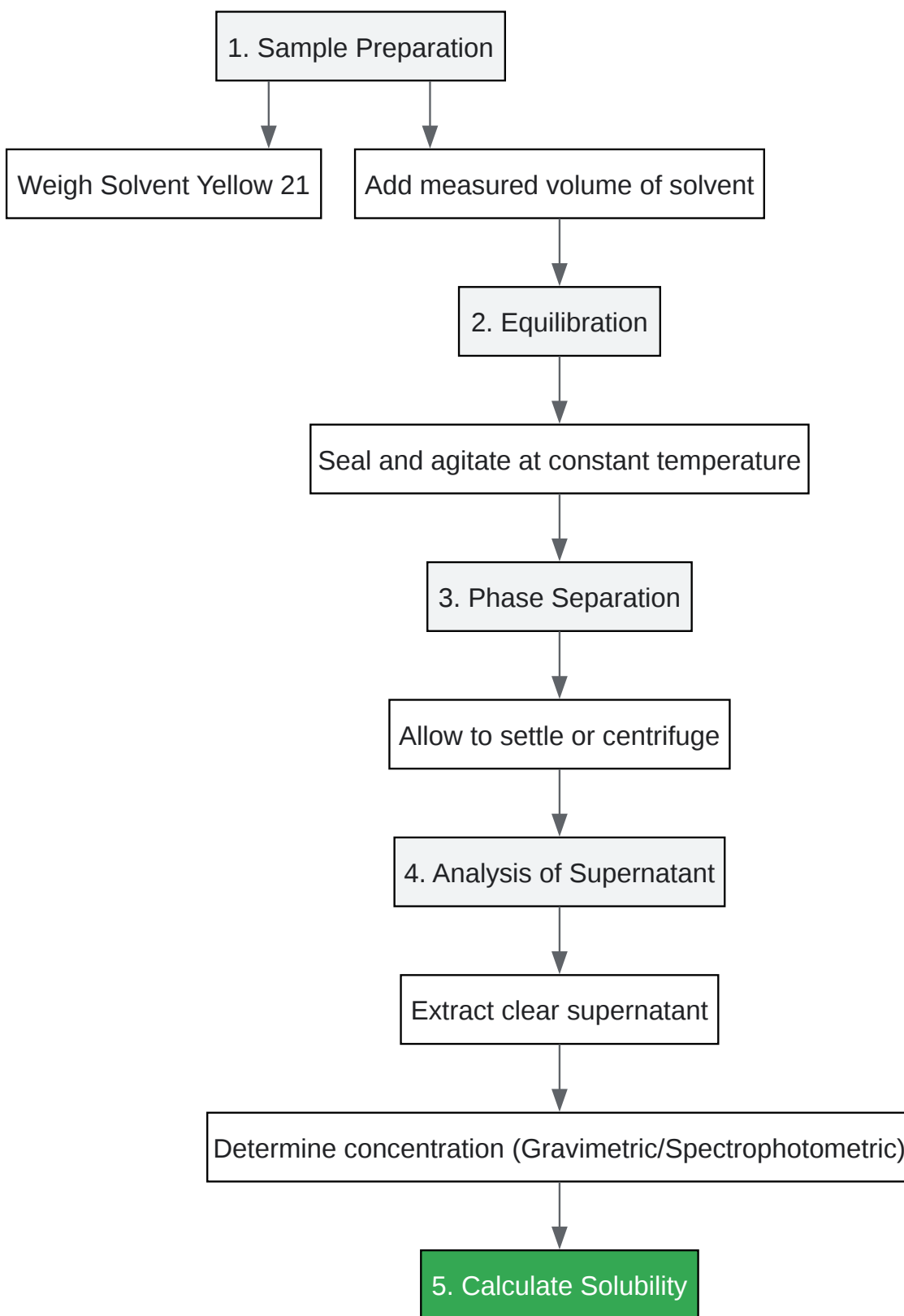
Procedure:

- Preparation of Saturated Solution:
 - Weigh a specific mass of **Solvent Yellow 21** and place it into a test tube or vial.[\[9\]](#)
 - Using a burette, add a measured volume of the organic solvent to the test tube.[\[9\]](#)
 - Seal the container to prevent solvent evaporation.
 - Agitate the mixture vigorously using a mechanical shaker or magnetic stirrer.[\[9\]](#)[\[10\]](#) This should be done for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours).
 - Maintain a constant temperature throughout the equilibration process.
- Phase Separation:
 - After equilibration, allow the suspension to settle.
 - To ensure complete separation of the undissolved solid, centrifuge the sample at a moderate speed.
- Determination of Solute Concentration:

- Carefully extract a known volume of the clear supernatant (the saturated solution) without disturbing the solid pellet.
- The concentration of the dissolved **Solvent Yellow 21** in the supernatant can be determined by several methods:
 - Gravimetric Method: Evaporate the solvent from the known volume of the supernatant and weigh the remaining solid residue.
 - Spectrophotometric Method: If the dye has a known extinction coefficient in the solvent, measure the absorbance of the supernatant at the wavelength of maximum absorbance (λ_{max}) and calculate the concentration using the Beer-Lambert law.
- Calculation of Solubility:
 - Calculate the solubility using the data obtained. For the gravimetric method, the solubility (in g/L) is the mass of the residue divided by the volume of the supernatant evaporated. For the spectrophotometric method, the calculated concentration is the solubility.
- Repeatability:
 - Repeat the experiment multiple times to ensure the results are reproducible.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Solvent Yellow 21**.



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Caption: Experimental workflow for determining the solubility of **Solvent Yellow 21**.

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- To cite this document: BenchChem. [A Technical Guide to the Solubility of Solvent Yellow 21 in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1141520#solubility-of-solvent-yellow-21-in-organic-solvents>]

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